

Essential Safety and Operational Guide for Handling LBA-3

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Compound of Interest

Compound Name: LBA-3

Cat. No.: B12376179

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An immediate and comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, operational protocols, and disposal of **LBA-3**.

This document provides critical safety and logistical information for the handling of **LBA-3**, identified as Solstice® LBA (trans-1-chloro-3,3,3-trifluoropropene). Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Substance Identification and Properties

Solstice® LBA is a liquid halogenated olefin used as a blowing agent.^[1] Its key physical and environmental properties are summarized below.

Property	Value
Chemical Name	trans-1-chloro-3,3,3-trifluoropropene
Molecular Formula	(E)CF ₃ -CH=CClH
CAS Number	102687-65-0
Molecular Weight	130 g/mol
Boiling Point	19 °C / 66 °F
Vapor Pressure @ 20°C	106.3 kPa / 15.4 psia
Liquid Density @ 20°C	1.296 g/ml
Flash Point	None
Vapor Flame Limits	None
Global Warming Potential (GWP)	1
Ozone Depletion Potential (ODP)	~0

Source: Honeywell Solstice® LBA Datasheet[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **LBA-3** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses as per OSHA 29 CFR 1910.133 or European Standard EN166.	To protect against splashes and vapors.
Skin Protection	Impervious gloves (inspect prior to use). Wear appropriate protective clothing to prevent skin exposure.	To prevent direct contact with the liquid.
Respiratory Protection	In case of insufficient ventilation, wear a positive-pressure supplied-air respirator (NIOSH approved). For rescue and maintenance in storage tanks, use a self-contained breathing apparatus.	Vapors are heavier than air and can displace oxygen, leading to suffocation.[2]

Source: Solstice® LBA Safety Data Sheet[2]

Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the substance.

Handling:

- Ensure adequate ventilation, especially in confined areas.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or spray mist.[2]
- Wash hands thoroughly before breaks and immediately after handling.[2]
- Keep the product and empty containers away from heat and ignition sources.[2]

- Perform filling operations only at stations with exhaust ventilation facilities.[2]

Storage:

- Store in a pressurized container.
- Protect from sunlight and do not expose to temperatures exceeding 55 °C.[2]
- Do not puncture or drop cylinders.[2]

First Aid Measures

Immediate response is critical in case of accidental exposure.

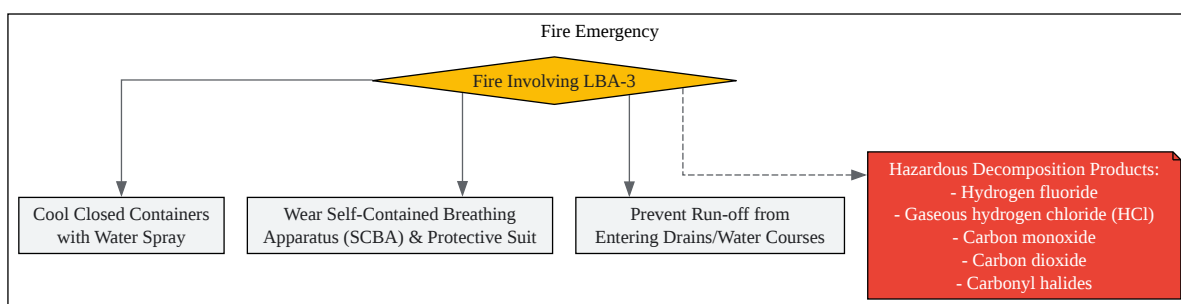
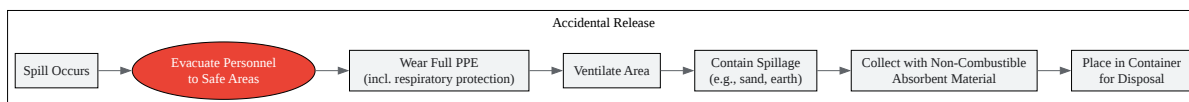
Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If symptoms occur, seek medical attention.
Skin Contact	Take off all contaminated clothing immediately. Wash with plenty of water.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If irritation develops or persists, call a physician.[2]
Ingestion	If the victim is fully conscious, give a cupful of water. Do not induce vomiting without medical advice. Call a physician immediately.[2]

Source: Solstice® LBA Safety Data Sheet[2]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

Accidental Release Workflow:



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References

- 1. prod-edam.honeywell.com [prod-edam.honeywell.com]
- 2. downloads.regulations.gov [downloads.regulations.gov]
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